

What are the physical properties of N-Benzylglycine ethyl ester

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Compound of Interest

Compound Name: *N-Benzylglycine ethyl ester*

Cat. No.: *B167273*

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N-Benzylglycine Ethyl Ester: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical properties of **N-Benzylglycine ethyl ester**. The information is presented to support research, development, and application of this compound in various scientific fields, particularly in organic synthesis and pharmaceutical development. This guide includes a detailed summary of its physical characteristics, comprehensive experimental protocols for both its synthesis and the determination of its key physical properties, and visual representations of its synthetic pathways.

Core Physical and Chemical Properties

N-Benzylglycine ethyl ester is a synthetic intermediate, primarily utilized in the field of organic and medicinal chemistry. It is recognized for its role in peptide synthesis and as a building block for more complex molecular structures.

Table 1: Physical and Chemical Properties of **N-Benzylglycine Ethyl Ester**

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₅ NO ₂	[1][2]
Molecular Weight	193.24 g/mol	[1][2]
Appearance	Colorless to yellow liquid	[1]
Boiling Point	140-142 °C at 10 mmHg	[3][4]
Density	1.031 g/mL at 25 °C	[3][4]
Refractive Index (n ²⁰ /D)	1.506	[3][4]
Solubility	Soluble in organic solvents such as ethanol and dichloromethane; limited solubility in water.	[5]
CAS Number	6436-90-4	[1][2]

Experimental Protocols

The following sections detail the experimental procedures for the synthesis of **N-Benzylglycine ethyl ester** and the determination of its fundamental physical properties.

Synthesis of N-Benzylglycine Ethyl Ester

Two common methods for the synthesis of **N-Benzylglycine ethyl ester** are outlined below.

Method 1: N-Alkylation of Glycine Ethyl Ester Hydrochloride

This procedure involves the reaction of glycine ethyl ester hydrochloride with benzyl chloride in the presence of a base.[6]

Materials:

- Glycine ethyl ester hydrochloride
- Triethylamine

- Ethanol
- Benzyl chloride
- Anhydrous magnesium sulfate
- Water

Procedure:

- To a flask, add 28.0 g of glycine ethyl ester hydrochloride, 20.0 g of triethylamine, and 200 ml of ethanol.
- Heat the mixture to reflux and maintain for 1 hour.
- Cool the mixture, which will result in the precipitation of a white solid.
- Filter the solid and add an additional 20.0 g of triethylamine to the filtrate.
- Cool the filtrate to 0-5°C.
- Slowly add 27.8 g of benzyl chloride dropwise to the cooled filtrate.
- Allow the reaction to proceed at 40°C for 4 hours.
- After the reaction is complete, filter the mixture.
- Wash the filtrate with water until it is neutral.
- Dry the solution with anhydrous magnesium sulfate and then filter off the drying agent.
- The resulting residue is then distilled under reduced pressure at 100°C.
- Collect the fraction at 139-142°C to yield **N-Benzylglycine ethyl ester** as a pale yellow oily liquid.

Method 2: Reaction of Ethyl Bromoacetate and Benzylamine

This alternative synthesis involves the reaction of ethyl bromoacetate with benzylamine.

Materials:

- Benzylamine
- Dichloromethane
- Benzyltriethylammonium chloride
- Diisopropylethylamine
- Ethyl 2-bromoacetate

Procedure:

- In a 1000 mL three-necked flask, combine 43 g (0.4 mol) of benzylamine, 250 mL of dichloromethane, 45.6 g (0.2 mol) of benzyltriethylammonium chloride, and 12.5% (by mole) of diisopropylethylamine.
- Stir the mixture at room temperature.
- Prepare a solution of 217.3 g (1.2 mol) of ethyl 2-bromoacetate in 150 mL of methylene chloride.
- Add the ethyl 2-bromoacetate solution dropwise to the stirred reaction mixture.
- Maintain the reaction temperature at 25-28°C for 4 hours.
- Upon completion, cool the reaction solution to 0-5°C.
- Concentrate the filtrate under reduced pressure to obtain the product.

Determination of Physical Properties

The following are standard laboratory protocols that can be employed to determine the physical properties of **N-Benzylglycine ethyl ester**.

1. Boiling Point Determination (Reduced Pressure Distillation)

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle
- Vacuum pump and manometer

Procedure:

- Place a sample of **N-Benzylglycine ethyl ester** into the distillation flask along with a boiling chip.
- Assemble the distillation apparatus, ensuring all joints are securely sealed.
- Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- Connect the apparatus to a vacuum pump and reduce the pressure to the desired level (e.g., 10 mmHg).
- Begin heating the distillation flask gently.
- Record the temperature at which the liquid is actively boiling and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

2. Density Determination (Pycnometer Method)

Apparatus:

- Pycnometer (a specific volume flask)
- Analytical balance

- Constant temperature water bath

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25°C) until it reaches thermal equilibrium.
- Adjust the volume of the water to the calibration mark, dry the outside of the pycnometer, and weigh it.
- Empty and dry the pycnometer.
- Fill the pycnometer with **N-Benzylglycine ethyl ester** and repeat the thermal equilibration and weighing process at the same temperature.
- The density of the sample is calculated using the formula: $\text{Density_sample} = (\text{Mass_sample} / \text{Mass_water}) * \text{Density_water}$

3. Refractive Index Determination (Abbe Refractometer)

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Dropper
- Lens paper and ethanol

Procedure:

- Turn on the refractometer and the constant temperature water bath set to 20°C. Allow the instrument to equilibrate.

- Clean the prism surfaces of the refractometer with lens paper and a small amount of ethanol.
- Place a few drops of the **N-Benzylglycine ethyl ester** sample onto the lower prism.
- Close the prisms and allow a few moments for the sample to reach the temperature of the instrument.
- Look through the eyepiece and adjust the coarse and fine control knobs until the light and dark fields are brought into sharp focus.
- If a colored band is visible, adjust the chromaticity screw to eliminate the color and create a sharp, single line.
- Align the dividing line with the crosshairs in the eyepiece.
- Read the refractive index value from the instrument's scale.

4. Solubility Determination (Gravimetric Method)

Apparatus:

- Vials with screw caps
- Constant temperature shaker bath
- Analytical balance
- Filtration apparatus (e.g., syringe with a filter)
- Evaporating dish

Procedure:

- Add an excess amount of **N-Benzylglycine ethyl ester** to a known volume of the solvent (e.g., water, ethanol, dichloromethane) in a sealed vial.
- Place the vial in a constant temperature shaker bath and agitate until equilibrium is reached (i.e., the concentration of the dissolved solute no longer changes). This may take several

hours.

- Carefully withdraw a known volume of the saturated solution using a filtered syringe to avoid transferring any undissolved solid.
- Weigh an empty, dry evaporating dish.
- Dispense the known volume of the saturated solution into the pre-weighed evaporating dish and weigh it again.
- Carefully evaporate the solvent under controlled conditions (e.g., in a fume hood or under gentle heat) until only the non-volatile solute (**N-Benzylglycine ethyl ester**) remains.
- Weigh the evaporating dish with the dry residue.
- The mass of the dissolved solute can be determined by subtracting the weight of the empty dish. The solubility can then be expressed in terms of mass of solute per volume or mass of solvent.

Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the synthesis protocols described above.



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Caption: Workflow for the synthesis of **N-Benzylglycine ethyl ester** via N-alkylation.



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Caption: Workflow for the synthesis of **N-Benzylglycine ethyl ester** from ethyl bromoacetate.

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